

Application Notes: Orientin in Vasodilation Research

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Compound of Interest

Compound Name: *Ofornine*
CAS No.: *87784-12-1*
Cat. No.: *B1619044*

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Orientin, a flavonoid compound, has been identified as a potent vasodilator. Its mechanism of action involves both endothelium-dependent and endothelium-independent pathways, making it a valuable tool for studying vascular smooth muscle relaxation.

Mechanism of Action:

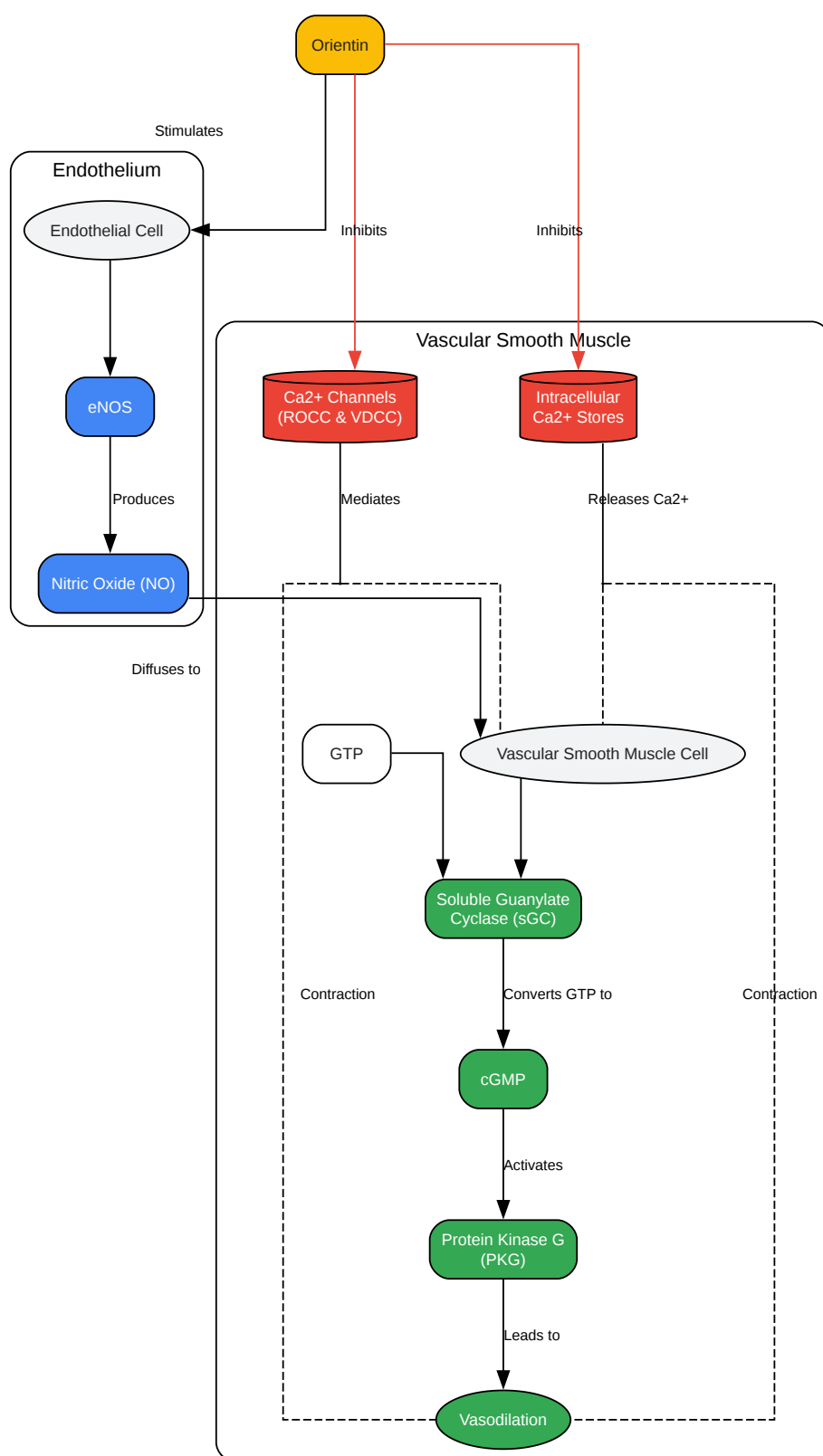
Orientin induces vasodilation through a dual mechanism.^[1] Primarily, in endothelium-intact blood vessels, it stimulates the production of nitric oxide (NO).^[1] NO then activates guanylate cyclase in vascular smooth muscle cells, leading to an increase in cyclic guanosine monophosphate (cGMP) levels. Elevated cGMP activates protein kinase G, which in turn phosphorylates various downstream targets, ultimately resulting in a decrease in intracellular calcium concentration and smooth muscle relaxation.^[1]

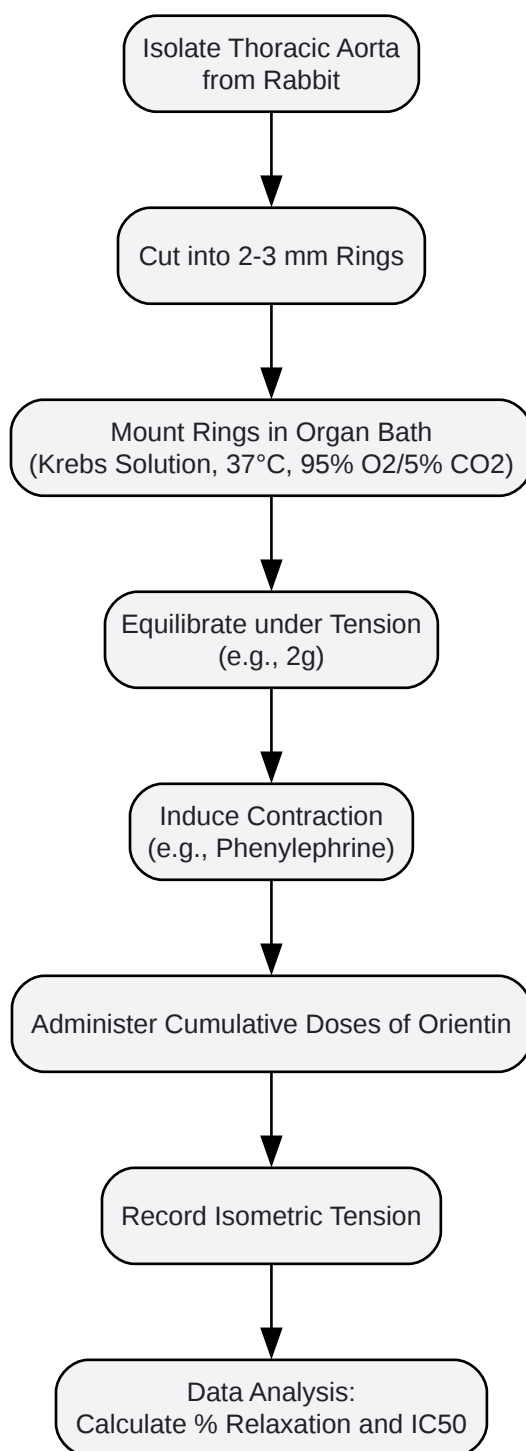
Secondly, Orientin directly affects vascular smooth muscle by inhibiting both receptor-operated and voltage-dependent calcium channels.^[1] This action reduces the influx of extracellular calcium, a critical step in muscle contraction.^[1] It also inhibits the release of calcium from intracellular stores.^[1]

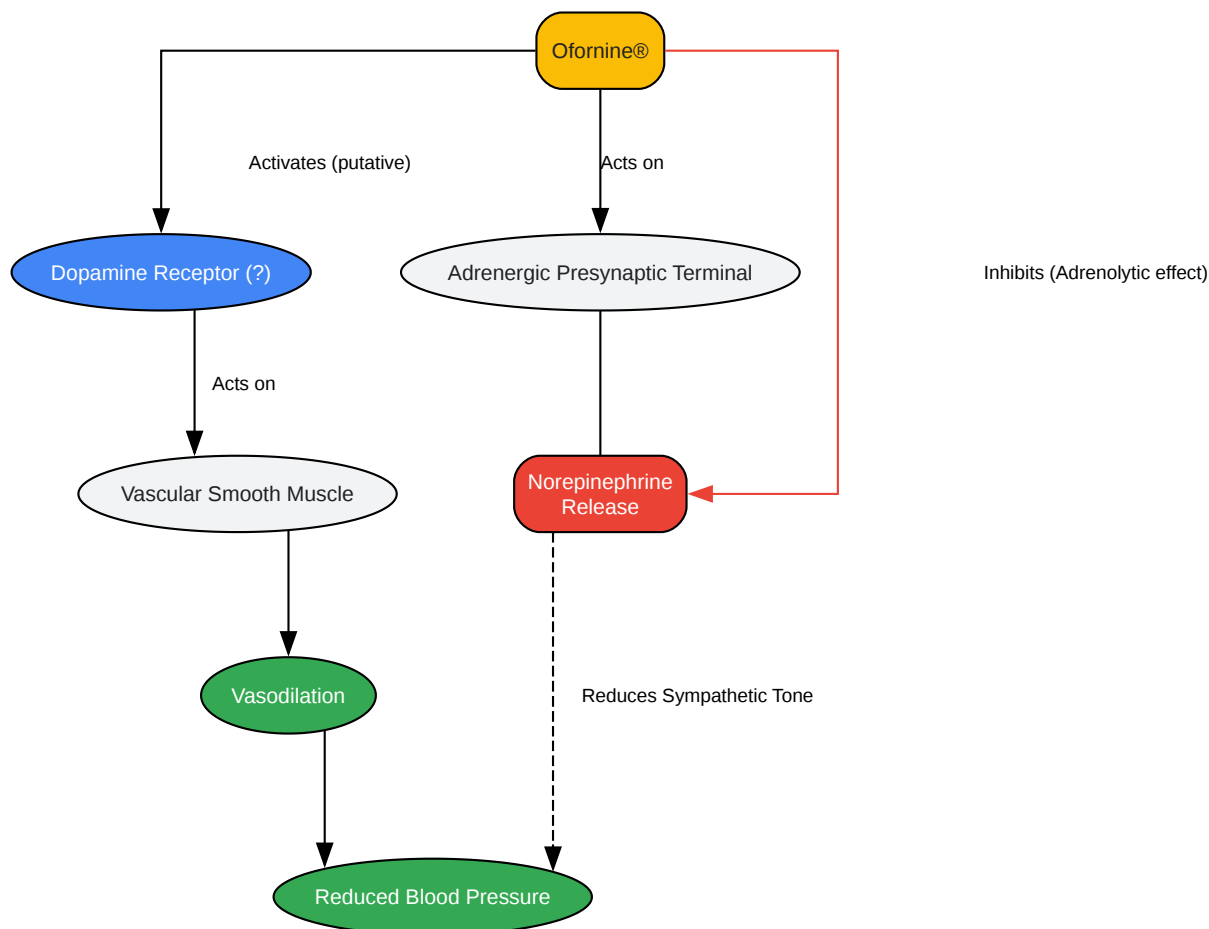
Quantitative Data: Vasodilatory Potency of Orientin

Preparation	Condition	Agonist	IC50 (μM)	Reference
Isolated Rabbit Thoracic Aortic Rings	Endothelium-Intact	Phenylephrine	2.28	[1]
Isolated Rabbit Thoracic Aortic Rings	Endothelium-Removed	Phenylephrine	7.27	[1]

Signaling Pathway of Orientin-Induced Vasodilation







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References

- 1. Vasodilatation produced by orientin and its mechanism study - PubMed [pubmed.ncbi.nlm.nih.gov]

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